

PF-06952229: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: PF-06952229

CAS No.: 1801333-55-0

Cat. No.: B2762056

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

PF-06952229 is a potent and selective, orally bioavailable small-molecule inhibitor of the transforming growth factor- β (TGF- β) receptor 1 (TGF- β R1), a serine/threonine kinase. By specifically targeting and binding to TGF- β R1, **PF-06952229** effectively blocks the TGF- β signaling pathway, which is frequently dysregulated in various cancer types. This inhibition leads to a reduction in the phosphorylation of SMAD2, a key downstream mediator of TGF- β signaling, thereby modulating the tumor microenvironment and exhibiting antitumor activity. Preclinical studies have demonstrated its efficacy in murine tumor models, and it has undergone evaluation in a phase I clinical trial for advanced solid tumors. This document provides a comprehensive overview of the chemical structure, properties, and biological activity of **PF-06952229**, along with available experimental details.

Chemical Structure and Physicochemical Properties

PF-06952229 is a complex heterocyclic molecule with the systematic name 4-((2-(5-chloro-2-fluorophenyl)-5-(1-methylethyl)-4-pyridinyl)amino)-N-(2-hydroxy-1-(hydroxymethyl)ethyl)-3-

pyridinecarboxamide. Its chemical identifiers and key physicochemical properties are summarized in the tables below.

Chemical Identification

Identifier	Value
IUPAC Name	4-((2-(5-chloro-2-fluorophenyl)-5-(1-methylethyl)-4-pyridinyl)amino)-N-(2-hydroxy-1-(hydroxymethyl)ethyl)-3-pyridinecarboxamide
SMILES	<chem>CC(C)c1cnc(cc1Nc2ccncc2C(=O)NC(CO)CO)-c3cc(ccc3F)Cl</chem>
InChI	InChI=1S/C23H24ClFN4O3/c1-13(2)17-10-27-21(16-7-14(24)3-4-19(16)25)8-22(17)29-20-5-6-26-9-18(20)23(32)28-15(11-30)12-31/h3-10,13,15,30-31H,11-12H2,1-2H3,(H,28,32)(H,26,27,29)
InChIKey	IPBLCOKXDQHSQW-UHFFFAOYSA-N
CAS Number	1801333-55-0

Physicochemical Properties

Property	Value	Source
Molecular Formula	C ₂₃ H ₂₄ ClFN ₄ O ₃	
Molecular Weight	458.91 g/mol	
Appearance	White to off-white solid	
Solubility	DMSO: 92 mg/mL (200.47 mM), Ethanol: 92 mg/mL, Water: Insoluble	

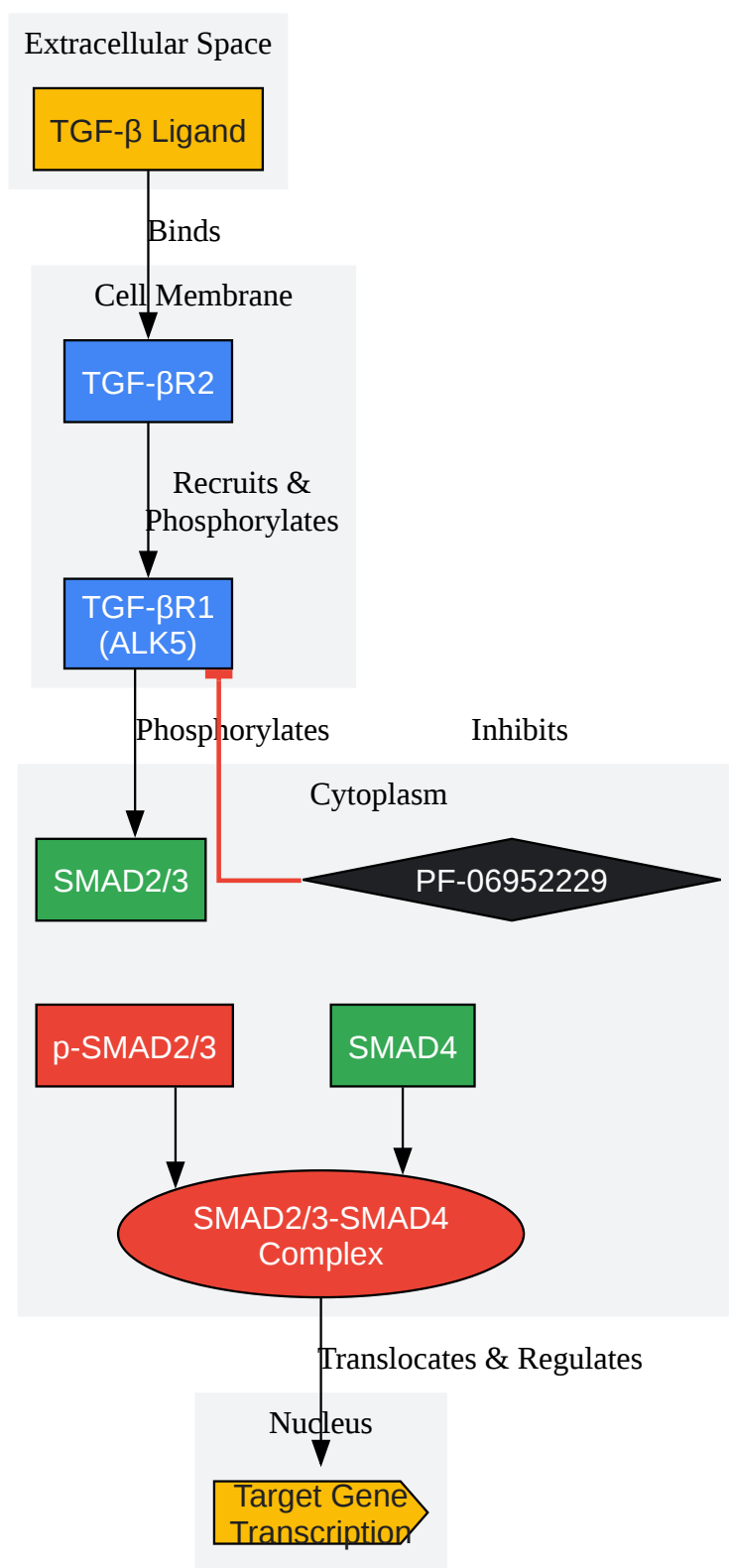
Pharmacology and Mechanism of Action

PF-06952229 is a selective inhibitor of the TGF- β receptor 1 (TGF- β R1), also known as activin receptor-like kinase 5 (ALK5). The TGF- β signaling pathway plays a crucial role in various

cellular processes, and its dysregulation is implicated in cancer progression through effects on the tumor microenvironment, including immunosuppression.

Signaling Pathway

The canonical TGF- β signaling pathway is initiated by the binding of a TGF- β ligand to the TGF- β type II receptor (TGF- β R2), which then recruits and phosphorylates the type I receptor, TGF- β R1. Activated TGF- β R1 subsequently phosphorylates the receptor-regulated SMADs (R-SMADs), SMAD2 and SMAD3. These phosphorylated R-SMADs form a complex with SMAD4, which then translocates to the nucleus to regulate the transcription of target genes. **PF-06952229** inhibits the kinase activity of TGF- β R1, thereby preventing the phosphorylation of SMAD2 and SMAD3 and blocking the downstream signaling cascade.



[Click to download full resolution via product page](#)

Figure 1. TGF-β signaling pathway and the mechanism of action of **PF-06952229**.

Biological Activity

In Vitro Activity

PF-06952229 has demonstrated potent inhibition of TGF- β R1 kinase activity and downstream signaling in various in vitro assays.

Assay	Cell Line / System	IC ₅₀ / EC ₅₀ (nM)
TGF- β R1 Kinase Inhibition	Biochemical Assay	0.8
pSMAD2 Inhibition	MDA-MB-231 cells	46.09
pSMAD2 Inhibition	4T1 cells	66.73
pSMAD2 Inhibition	Human PBMCs	151.4
Reversal of TGF- β -mediated IL-2 suppression	Human T cells	30.90

Unbound IC₅₀ and EC₅₀ values were calculated to be lower. For instance, the unbound IC₅₀ for pSMAD2 inhibition in MDA-MB-231 cells was 17.28 nM.

In Vivo Activity

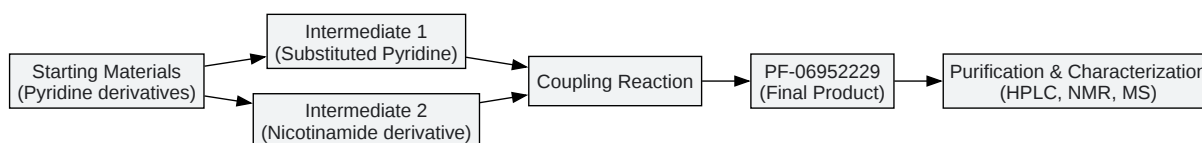
In vivo studies in murine models have shown the antitumor efficacy of **PF-06952229**. In a 4T1 metastatic breast cancer model, while monotherapy with 30 mg/kg **PF-06952229** administered orally twice daily did not significantly impact primary tumor growth, it markedly reduced the volume of lung metastases. Combination therapy with Palbociclib in an MCF7 xenograft model resulted in enhanced tumor growth inhibition.

Experimental Protocols

While detailed, step-by-step protocols are proprietary and not fully disclosed in the public literature, the following sections outline the general methodologies used in the preclinical evaluation of **PF-06952229** based on available information.

Synthesis of PF-06952229

The synthesis of **PF-06952229** is described as a multi-step process involving the careful optimization of structure-activity relationships to enhance metabolic stability and cell activity. The synthesis strategy likely involves the coupling of key pyridine-based intermediates.



[Click to download full resolution via product page](#)

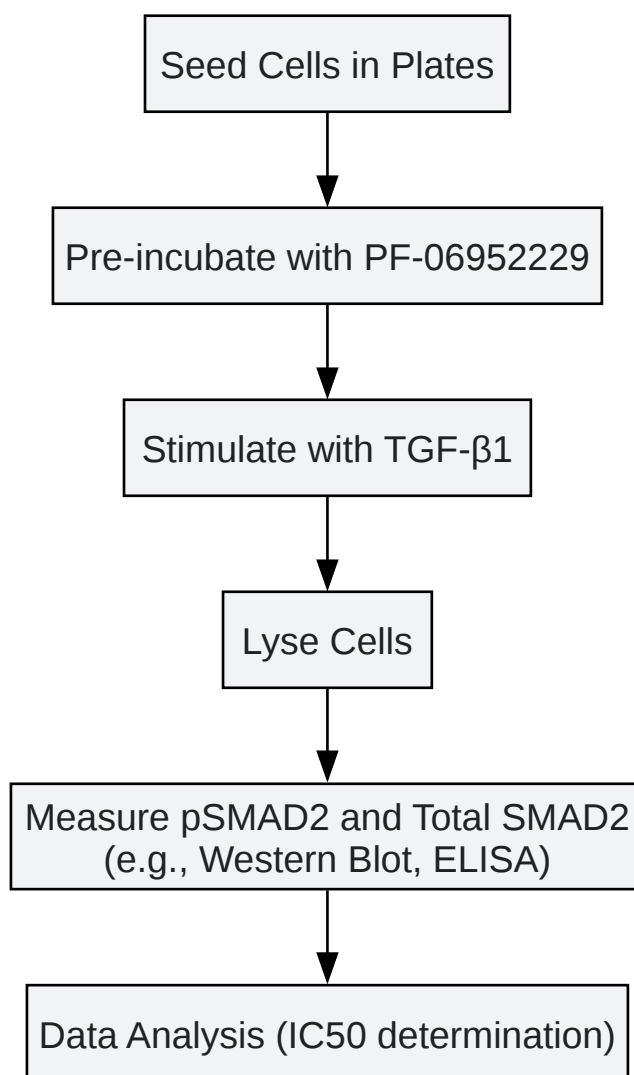
Figure 2. Generalized synthetic workflow for **PF-06952229**.

In Vitro pSMAD2 Inhibition Assay

This assay quantifies the ability of **PF-06952229** to inhibit the TGF- β -induced phosphorylation of SMAD2 in cancer cell lines or peripheral blood mononuclear cells (PBMCs).

General Protocol:

- **Cell Culture:** Cells (e.g., MDA-MB-231, 4T1, or human PBMCs) are cultured in appropriate media.
- **Compound Treatment:** Cells are pre-incubated with varying concentrations of **PF-06952229**.
- **TGF- β Stimulation:** Cells are stimulated with TGF- β 1 to induce SMAD2 phosphorylation.
- **Cell Lysis:** Cells are lysed to extract total protein.
- **Quantification of pSMAD2:** The levels of phosphorylated SMAD2 and total SMAD2 are determined, typically by Western blot or a quantitative immunoassay (e.g., ELISA or HTRF).
- **Data Analysis:** The ratio of pSMAD2 to total SMAD2 is calculated, and the IC₅₀ value is determined from the dose-response curve.



[Click to download full resolution via product page](#)

Figure 3. Experimental workflow for the pSMAD2 inhibition assay.

In Vivo Efficacy Studies

Animal models are used to assess the antitumor activity of **PF-06952229**.

General Protocol for a Xenograft Model:

- Tumor Implantation: Human cancer cells (e.g., MCF7) are implanted into immunocompromised mice.
- Tumor Growth: Tumors are allowed to grow to a specified size.

- Treatment Administration: **PF-06952229** is administered to the mice, typically via oral gavage, at a specified dose and schedule (e.g., 30 mg/kg, twice daily).
- Tumor Measurement: Tumor volume is measured regularly throughout the study.
- Endpoint Analysis: At the end of the study, tumors and potentially other tissues are harvested for further analysis (e.g., biomarker analysis like pSMAD2 levels).

Clinical Development

PF-06952229 has been evaluated in a Phase I clinical trial (NCT03685591) in adult patients with advanced solid tumors. The study assessed the safety, tolerability, pharmacokinetics, and pharmacodynamics of **PF-06952229** as both a monotherapy and in combination with other agents. The trial reported manageable toxicity, and some patients achieved durable responses or disease stabilization.

Conclusion

PF-06952229 is a promising selective inhibitor of TGF- β R1 with demonstrated preclinical antitumor activity. Its ability to modulate the tumor microenvironment through the inhibition of the TGF- β signaling pathway makes it a molecule of significant interest for further cancer research and therapeutic development. The information provided in this guide serves as a valuable resource for researchers in the field of oncology and drug discovery.

- To cite this document: BenchChem. [PF-06952229: A Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2762056/docs#pf-06952229-a-technical-guide-for-researchers\]](https://www.benchchem.com/product/b2762056/docs#pf-06952229-a-technical-guide-for-researchers)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)